

A Comparative Guide to Radium Chloride Standard Reference Materials

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Compound of Interest

Compound Name: *radium chloride*

Cat. No.: *B1148284*

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For researchers, scientists, and professionals in drug development, the accuracy and reliability of measurements are paramount. Standard Reference Materials (SRMs) play a critical role in ensuring the quality and consistency of analytical data. This guide provides a detailed comparison of certified **Radium Chloride** SRMs, focusing on Radium-226, and introduces alternative radium isotope standards. The information is intended to aid in the selection of the most appropriate SRM for specific applications, such as instrument calibration and the monitoring of radiochemical procedures.

Quantitative Data Comparison of Radium-226 Standard Reference Materials

The National Institute of Standards and Technology (NIST) is a key provider of Radium-226 SRMs. The following table summarizes the key certified characteristics of three prominent NIST SRMs.

Characteristic	NIST SRM 4969	NIST SRM 4974	NIST SRM 4967A
Certified Value	Massic Activity: 3.047 ± 0.05 Bq/g[1]	Activity: 5.761 ± 0.075 kBq[2]	Massic Activity: 2482 ± 30 Bq/g[3]
Reference Time	1200 EST, 15 September 1998[1]	1200 EST, 1 May 2005[2]	1200 EST, 01 September 2003[3]
Physical Form	Solution in a flame-sealed 5 mL borosilicate-glass ampoule[1][4]	Solution in a heat-sealed polyethylene capsule (approx. 0.2 mL)[2]	Solution in a flame-sealed 5 mL borosilicate-glass ampoule[3]
Chemical Composition	Radium-226 in 1.5 M Hydrochloric Acid[1]	Radium-226 chloride and non-radioactive barium chloride in 1.0 M hydrochloric acid[2]	Radium-226 in hydrochloric acid and barium chloride solution[3]
Intended Use	Calibration of instruments for radioactivity measurement and monitoring of radiochemical procedures[1][4]	Calibration of radon-222 measurement systems[2]	Calibration of instruments for radioactivity measurement and monitoring of radiochemical procedures[3]
Half-life (Radium-226)	1600 ± 7 years[2]	1600 ± 7 years[2]	1600 ± 7 years[3]
Key Feature	Certified for massic activity of Radium-226.[1]	Certified for Radium-226 activity and Radon-222 emanation fraction.[2]	Higher massic activity compared to SRM 4969.[3]

Alternative Radium Isotope Standards

Beyond Radium-226, other radium isotopes are available as standard materials, primarily for research and medical applications.

Isotope	Supplier	Chemical Form	Half-Life	Primary Decay Mode	Radionuclidic Purity
Radium-223	National Isotope Development Center	Radium Chloride in 1 M HCl	11.4 days	Alpha	Not Specified
Radium-224	National Isotope Development Center	Radium Chloride in 1 M HCl or solid Radium Nitrate	3.63 days	Alpha	>99.9% Ra-224; <0.1% Th-228[5][6]
Radium-228	National Institute of Standards and Technology	Solution Standard	5.75 years	Beta	Not Specified[7]

Experimental Protocols and Methodologies

The certification of **Radium Chloride** SRMs involves rigorous experimental procedures to ensure the accuracy and traceability of the certified values. The primary methods employed are based on radiometric measurements.

Certification of NIST Radium-226 SRMs

The certification of NIST SRMs for Radium-226 activity is primarily based on two methods:

- Direct comparison to primary mass standards: The activity of the radium standards is traceable to the national primary radium standards, which were historically based on the mass of highly purified **radium chloride** prepared by Otto Hönigschmid and compared with the international standard prepared by Marie Curie.[7][8][9]
- Radiometric Measurements:

- Gamma-ray Spectrometry: High-purity germanium (HPGe) detectors are used to compare the gamma-ray emission rates of new batches of SRMs with existing primary standards.
- Liquid Scintillation Counting: This technique is used for the simultaneous determination of alpha- and beta-emitting radionuclides.[10]
- Radon Emanation: For SRMs like SRM 4974, the emanation fraction of Radon-222 is a certified value. This is determined by collecting and measuring the Radon-222 gas produced from the decay of Radium-226 using pulse ionization chambers.[2]

A key aspect of the certification is the comprehensive uncertainty analysis, which takes into account all potential sources of error in the measurement process.[1][3]

Analysis of Radium in Environmental Samples

Standard methods for the determination of radium in various matrices, which rely on the use of certified reference materials for calibration, include:

- Coprecipitation: Radium is often co-precipitated with barium sulfate from a sample solution. This is a common pre-concentration and separation step.[10]
- Alpha Spectrometry: This is a high-resolution technique used for the identification and quantification of alpha-emitting radionuclides, including radium isotopes.[11][12] The calibration of alpha-spectrometry systems is performed using certified reference materials with a similar geometry to the samples being analyzed.[11][13]
- Gamma Spectrometry: This method is used to measure the gamma rays emitted by the decay products of radium to determine its concentration.[12]

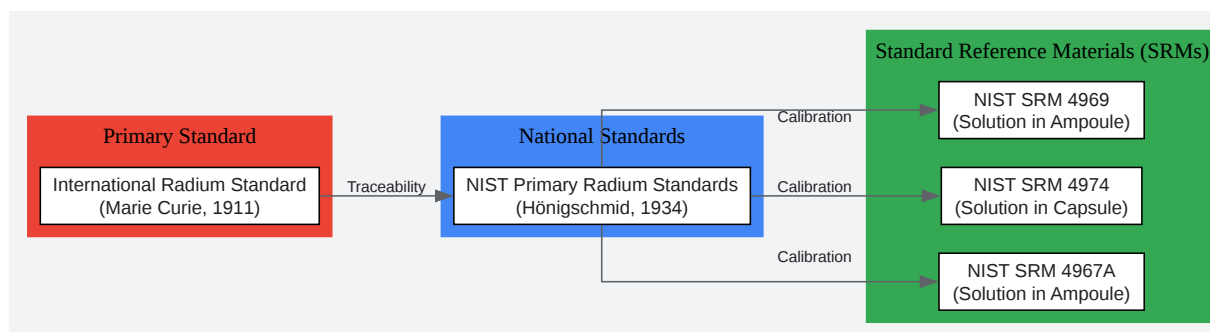
Visualizing the Certification and Relationships

To better understand the processes and relationships involved in the certification of **radium chloride** SRMs, the following diagrams are provided.



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Certification Workflow for **Radium Chloride** SRMs.



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Traceability of **Radium Chloride** SRMs.

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